

An In-depth Technical Guide to 3,6,9,12-Tetraoxahexadecan-1-ol

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Compound of Interest

Compound Name: 3,6,9,12-Tetraoxahexadecan-1-OL

Cat. No.: B073479

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analytical characterization of **3,6,9,12-Tetraoxahexadecan-1-ol**. This document is intended to be a valuable resource for professionals in research and development who are working with or exploring the applications of this compound.

Core Molecular Data

3,6,9,12-Tetraoxahexadecan-1-ol, also known by its synonym tetraethylene glycol monobutyl ether, is a chemical compound with a range of applications in industrial and research settings.

[1] Its fundamental molecular attributes are summarized in the table below.

Parameter	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₆ O ₅	[2][3]
Molecular Weight	250.33 g/mol	[2]
Monoisotopic Mass	250.17802393 Da	[1]
CAS Number	1559-34-8	
IUPAC Name	2-[2-[2-(2-butoxyethoxy)ethoxy]ethoxy]ethanol	[1]

Physicochemical Properties

A summary of the key physicochemical properties of **3,6,9,12-Tetraoxahexadecan-1-ol** is presented below, offering insights into its behavior in various experimental conditions.

Property	Value	Source(s)
Appearance	Colorless Liquid	[4]
Boiling Point	304 °C	[1]
Melting Point	-33 °C	[1]
Density	1.0 g/cm ³	[1]
Solubility in Water	Miscible	[1]
LogP	-0.26	[1]

Synthesis and Logical Workflow

The industrial synthesis of **3,6,9,12-Tetraoxahexadecan-1-ol** typically involves the ethoxylation of ethylene glycol monobutyl ether. The process is a sequential reaction followed by purification to achieve the desired high-purity product.

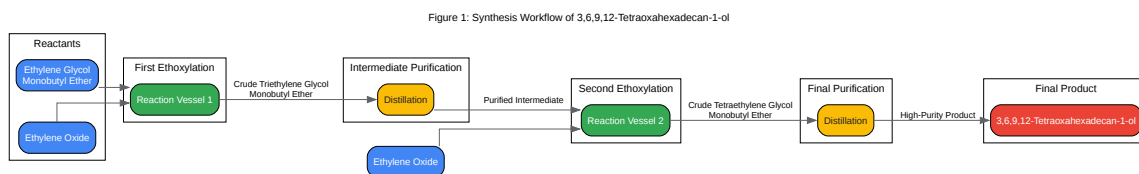


Figure 2: General Schematic of Williamson Ether Synthesis

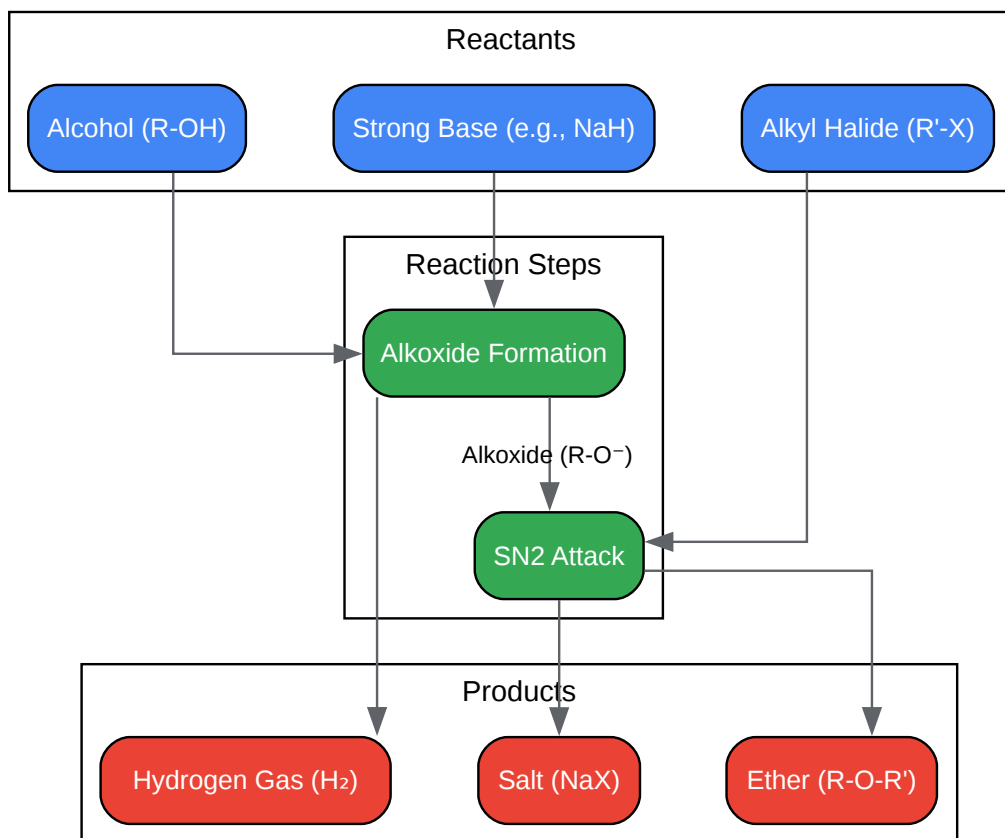
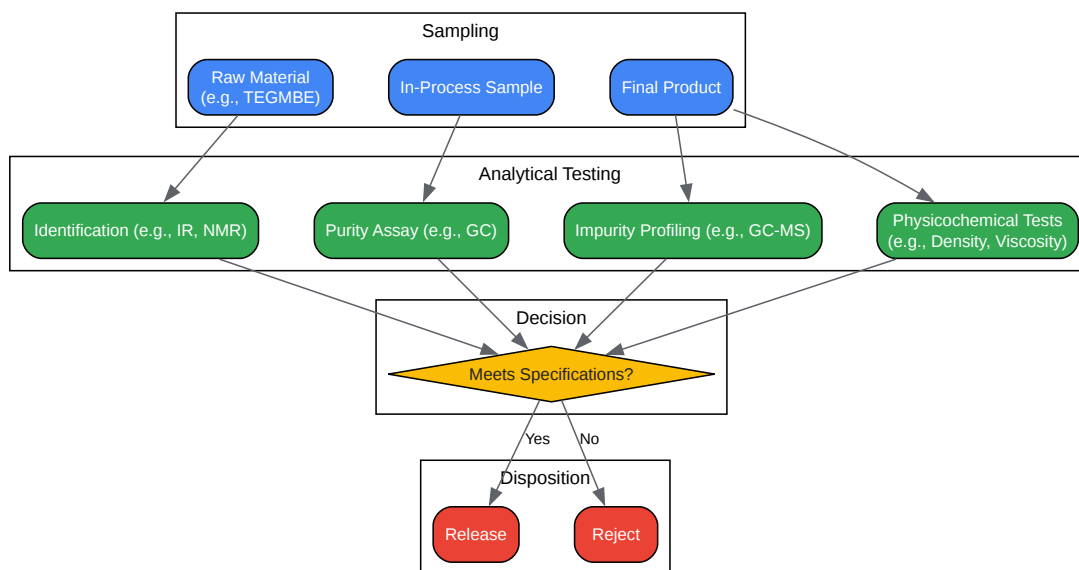


Figure 3: Quality Control Workflow for Polyethylene Glycol Ethers



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